

Catalytic Applications of Metal Complexes with D-Phenylalaninol Ligands: Application Notes and Protocols

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Compound of Interest

Compound Name: *D*-Phenylalaninol

Cat. No.: B555900

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Introduction

Chiral ligands derived from readily available amino acids are of paramount importance in asymmetric catalysis, a cornerstone of modern synthetic chemistry and drug development. D-Phenylalaninol, a chiral β -amino alcohol, serves as a versatile scaffold for the synthesis of a diverse array of chiral ligands. Metal complexes incorporating these D-Phenylalaninol-derived ligands have emerged as powerful catalysts for a variety of enantioselective transformations, enabling the synthesis of chiral molecules with high optical purity.

These catalysts offer several advantages, including modularity in ligand design, robustness, and the ability to operate under mild reaction conditions. The stereogenic center and the hydroxyl and amino functionalities of D-Phenylalaninol provide a rigid and well-defined chiral environment around the metal center, which is crucial for effective stereochemical control.

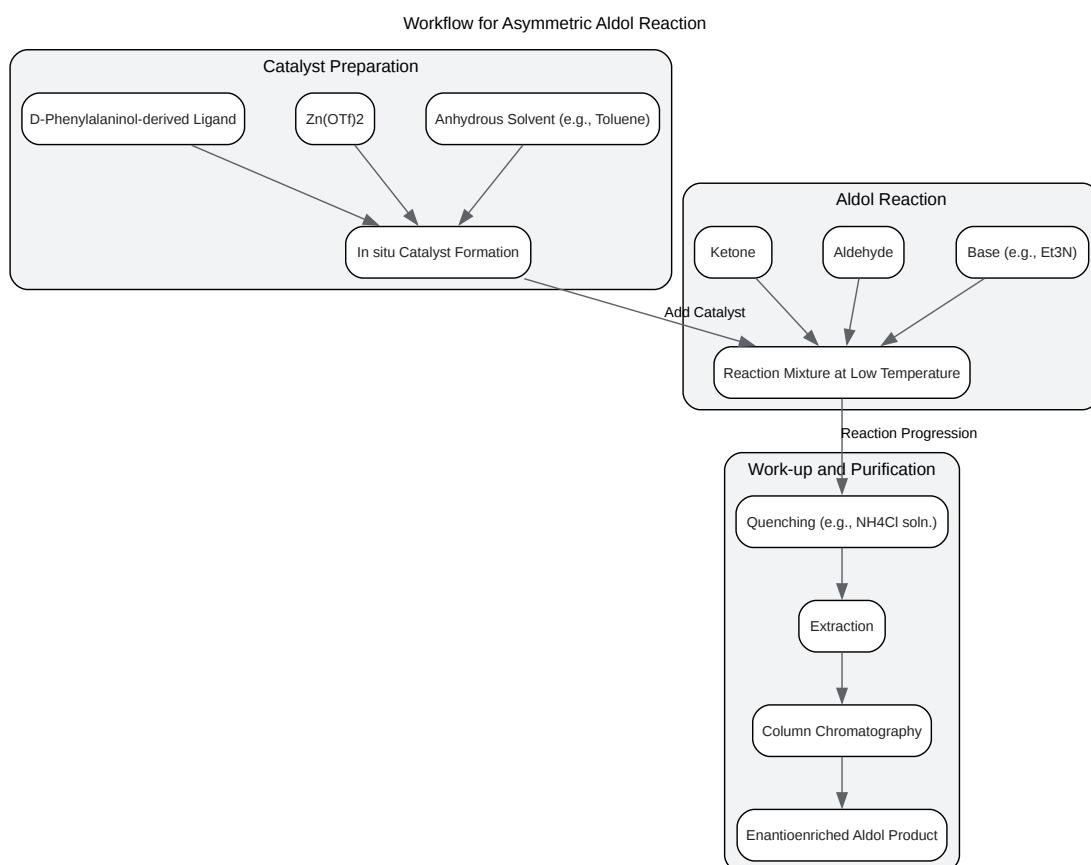
This document provides detailed application notes and experimental protocols for the use of metal complexes with D-Phenylalaninol-derived ligands in key asymmetric catalytic reactions.

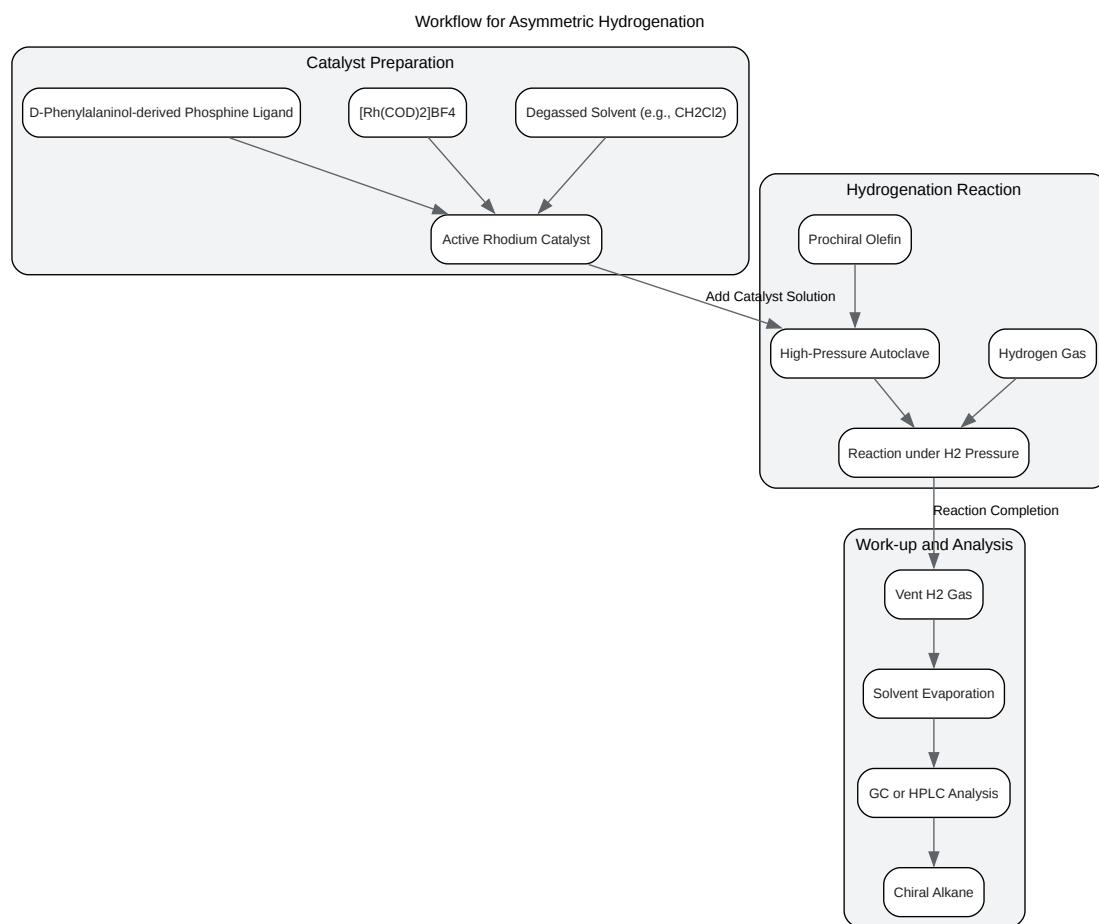
Application Note 1: Asymmetric Aldol Reaction Catalyzed by Zinc-D-Phenylalaninol Complexes

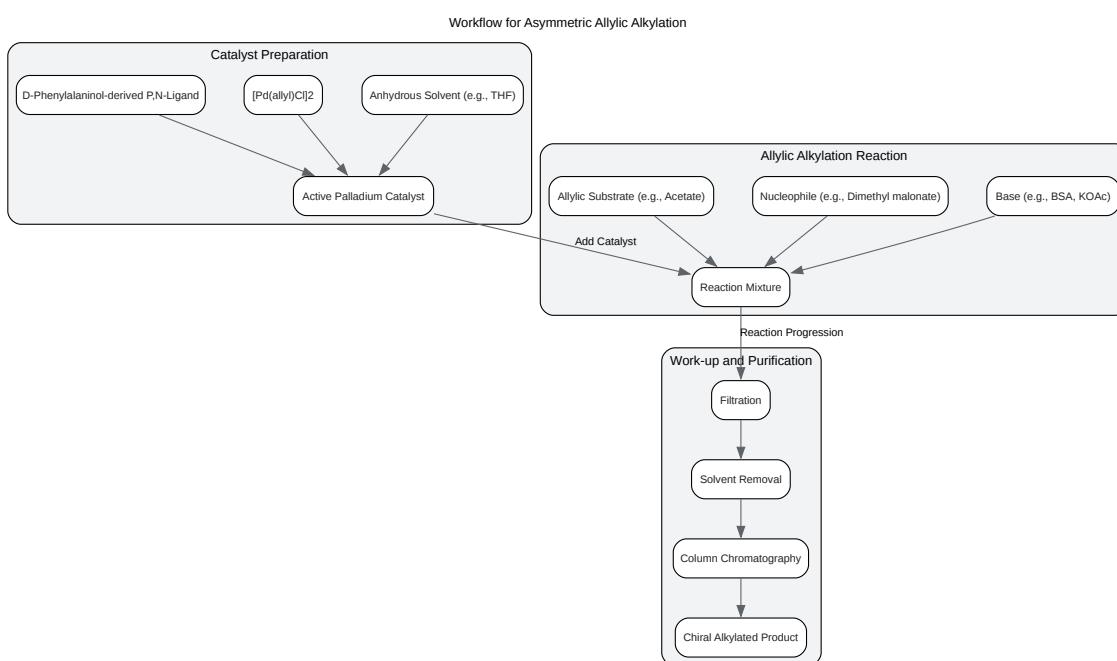
The asymmetric aldol reaction is a fundamental carbon-carbon bond-forming reaction for the construction of chiral β -hydroxy carbonyl compounds, which are prevalent motifs in many natural products and pharmaceuticals. Zinc complexes bearing chiral ligands derived from D-Phenylalaninol have demonstrated efficacy in catalyzing this transformation with high enantioselectivity.

The proposed catalytic cycle involves the formation of a zinc enolate, with the chiral ligand dictating the facial selectivity of the subsequent addition to the aldehyde. The D-Phenylalaninol-derived ligand, by coordinating to the zinc center, creates a chiral pocket that effectively shields one face of the enolate, leading to the preferential formation of one enantiomer of the aldol product.

Experimental Workflow: Asymmetric Aldol Reaction





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